

Troubleshooting peak tailing in GC-MS analysis of FAMES

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Compound of Interest

Compound Name: Methyl 2-heptenoate

Cat. No.: B1336845

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Technical Support Center: GC-MS Analysis of FAMES

This technical support center provides troubleshooting guidance and answers to frequently asked questions regarding peak tailing in the Gas Chromatography-Mass Spectrometry (GC-MS) analysis of Fatty Acid Methyl Esters (FAMES).

Troubleshooting Guide: Peak Tailing

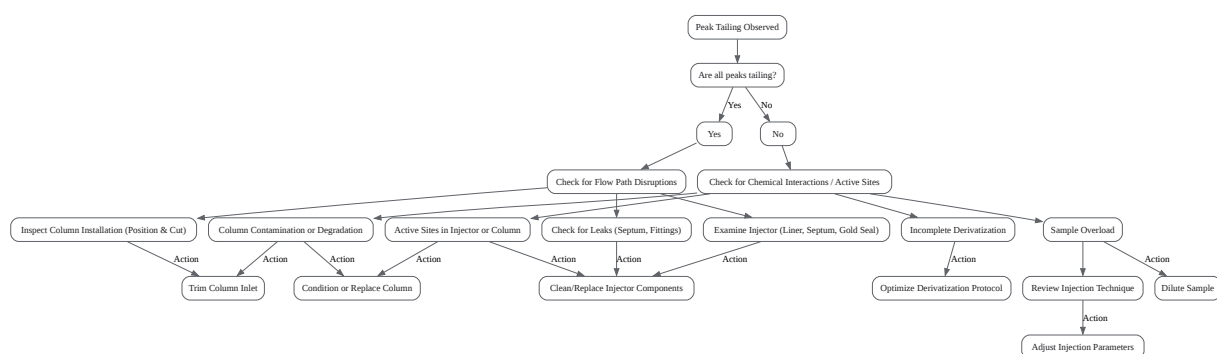
Peak tailing, the asymmetry of a chromatographic peak where the tail is broader than the front, is a common issue in GC-MS analysis that can affect resolution and the accuracy of quantification. This guide provides a systematic approach to diagnosing and resolving peak tailing in FAMES analysis.

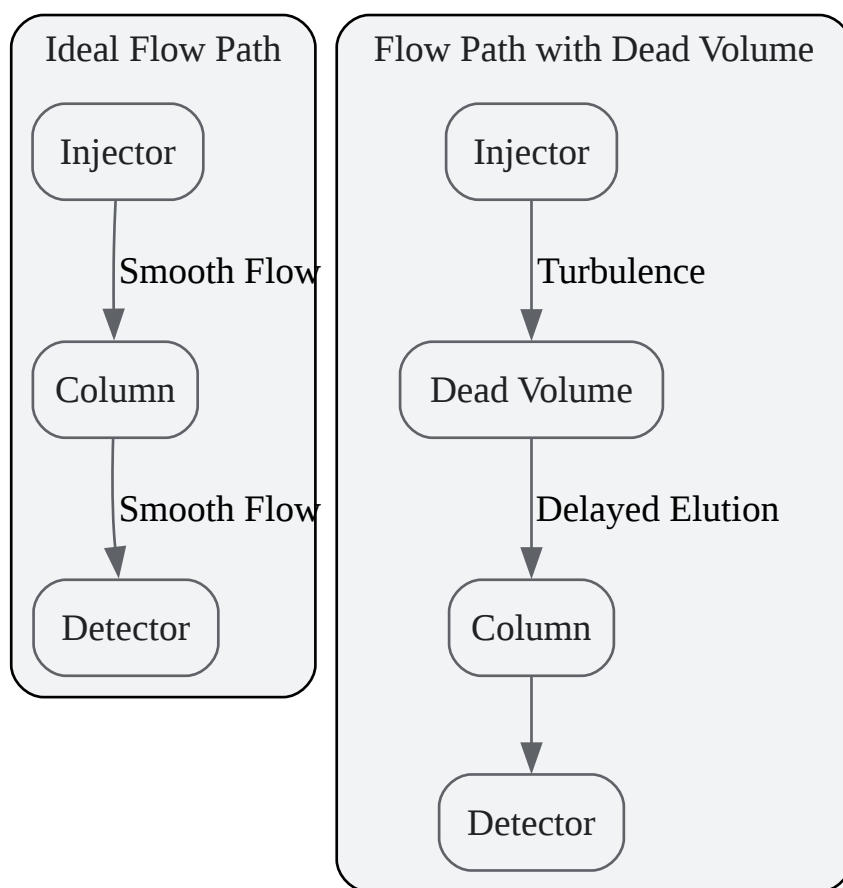
Isolating the Cause of Peak Tailing

The first step in troubleshooting is to determine if the peak tailing is affecting all peaks or only specific ones.^[1]

- All peaks tailing: This typically indicates a physical or mechanical issue in the GC system, such as a disruption in the carrier gas flow path.^[1]
- Only some peaks tailing: This is more likely due to chemical interactions between the analytes and active sites within the system.

The following flowchart outlines a systematic approach to troubleshooting peak tailing:





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References

- 1. elementlabsolutions.com [elementlabsolutions.com]
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